

Application of (S)-(-)-3-Benzoyloxy-1,2-propanediol in Advanced Drug Delivery Systems

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Compound of Interest

Compound Name: (S)-(-)-3-Benzoyloxy-1,2-propanediol

Cat. No.: B054752

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(S)-(-)-3-Benzoyloxy-1,2-propanediol, a chiral glycerol derivative, serves as a critical starting material for the synthesis of specialized lipids and polymers integral to the formulation of sophisticated drug delivery systems. Its unique stereochemistry and versatile functional groups allow for the creation of tailored carrier molecules, such as cationic lipids for nucleic acid delivery and components of nanoparticles for controlled drug release. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the utilization of this compound in designing and fabricating next-generation therapeutic carriers.

The core advantage of employing **(S)-(-)-3-Benzoyloxy-1,2-propanediol** lies in its ability to introduce chirality into the lipid or polymer structure. This stereochemical control is crucial in influencing the packing of lipids in a liposomal bilayer or the architecture of a polymeric nanoparticle, which in turn can affect the drug loading capacity, release kinetics, and interaction with biological membranes.

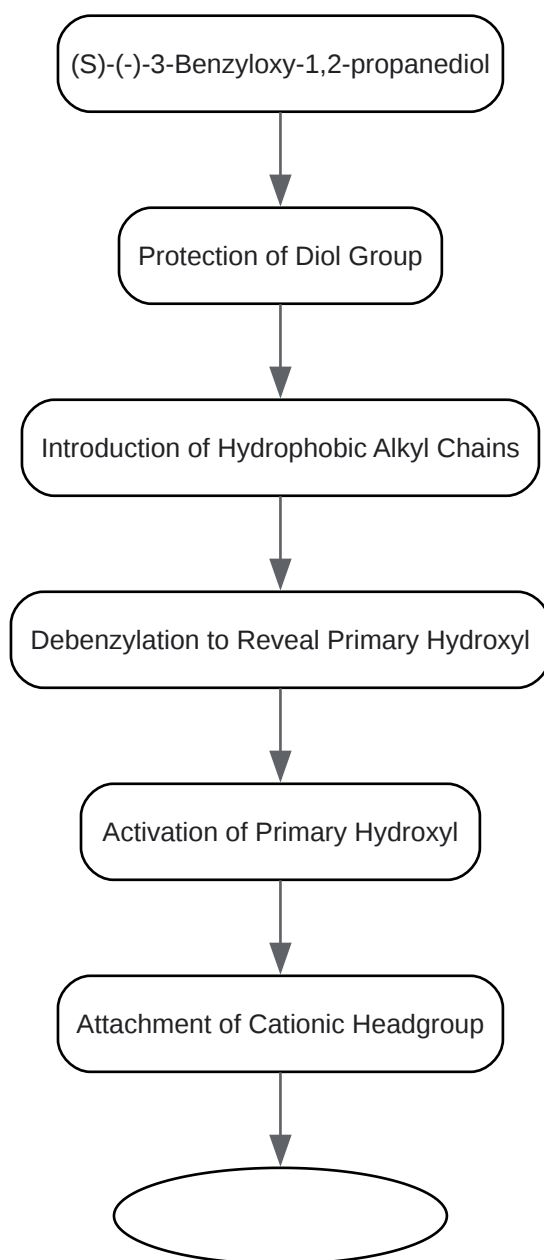
I. Application in Cationic Lipids for Gene Delivery

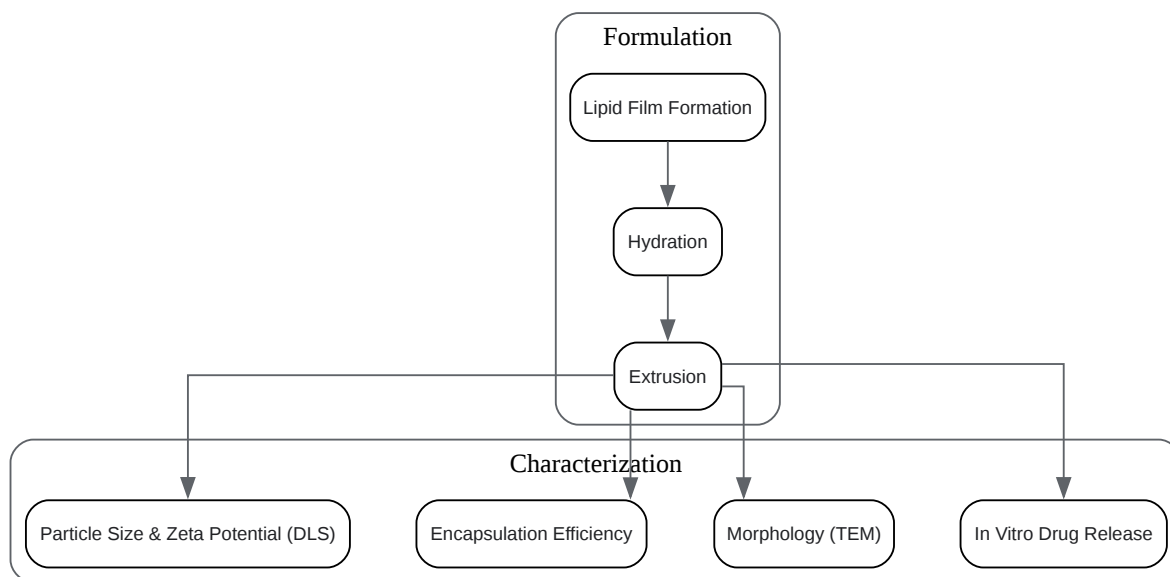
(S)-(-)-3-Benzoyloxy-1,2-propanediol is a valuable precursor for the synthesis of enantiopure cationic lipids, which are essential components of non-viral vectors for the delivery of genetic material such as siRNA and plasmid DNA. The chirality of the lipid backbone can significantly impact the transfection efficiency and cytotoxicity of the resulting liposomes.

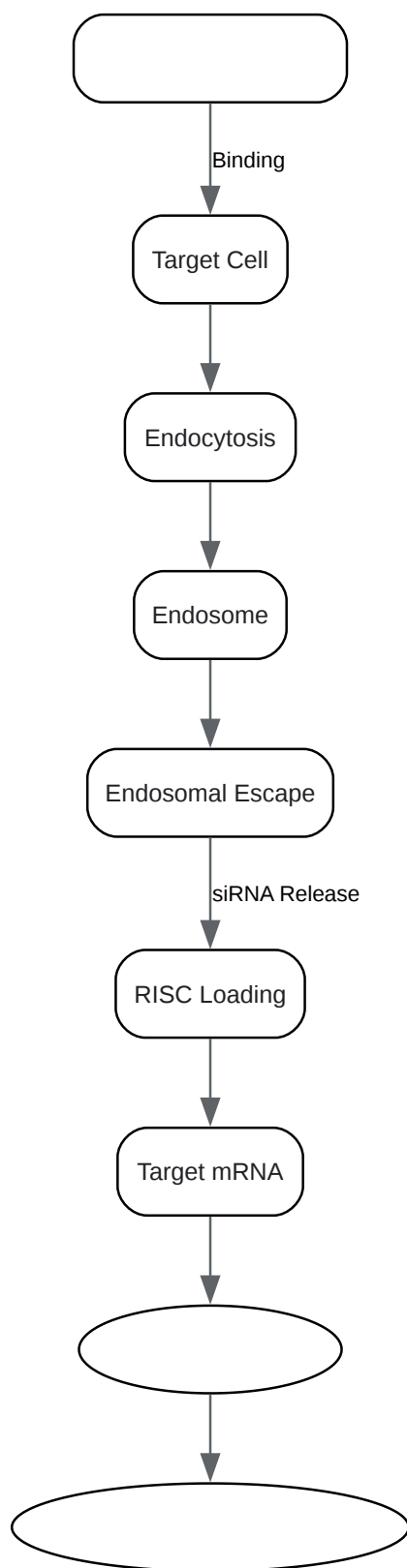
Synthesis of a Novel Chiral Cationic Lipid

A key application involves the synthesis of novel cationic lipids where the glycerol backbone provides a scaffold for attaching hydrophobic alkyl chains and a cationic headgroup. The synthesis typically involves a multi-step process beginning with the protection of the diol functionality of **(S)-(-)-3-Benzoyloxy-1,2-propanediol**, followed by the introduction of lipid tails and a cationic moiety.

Logical Workflow for Chiral Cationic Lipid Synthesis:







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